

Commercial Sourcing and Technical Data for 2-Methylbutyl isobutyrate-d7

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Compound of Interest

Compound Name: 2-Methylbutyl isobutyrate-d7

Cat. No.: B12381960

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For researchers, scientists, and professionals in drug development seeking deuterated compounds, identifying reliable commercial suppliers is a critical first step. This guide provides an overview of available commercial sources for **2-Methylbutyl isobutyrate-d7** and presents relevant technical data. Due to the nature of this compound—a deuterated stable isotope—an in-depth whitepaper with experimental protocols and signaling pathways is not applicable. Such documentation is typically associated with pharmacologically active molecules or complex biologics, not stable isotope-labeled compounds used as internal standards or for metabolic tracing.

Commercial Availability

The commercial availability of **2-Methylbutyl isobutyrate-d7** is limited, with a single direct supplier identified. However, several companies specializing in stable isotope labeling and custom synthesis offer services to produce this compound upon request.

Identified Supplier:

- MedChemExpress: Lists **2-Methylbutyl isobutyrate-d7** as a catalog product.[\[1\]](#)

Potential Custom Synthesis Suppliers:

- BOC Sciences: While listing the non-deuterated form, BOC Sciences also offers isotope labeling services, suggesting they could synthesize the deuterated version.[\[2\]](#)[\[3\]](#)

- ResolveMass Laboratories Inc.: Specializes in the custom synthesis of deuterated chemicals for various research applications.[4]
- ARMAR Isotopes: Provides custom synthesis of isotopic labeled compounds and encourages inquiries for molecules not in their catalog.[5]
- aromaLAB: Offers custom synthesis services in addition to their catalog of aroma compounds.[6]

Technical Data Summary

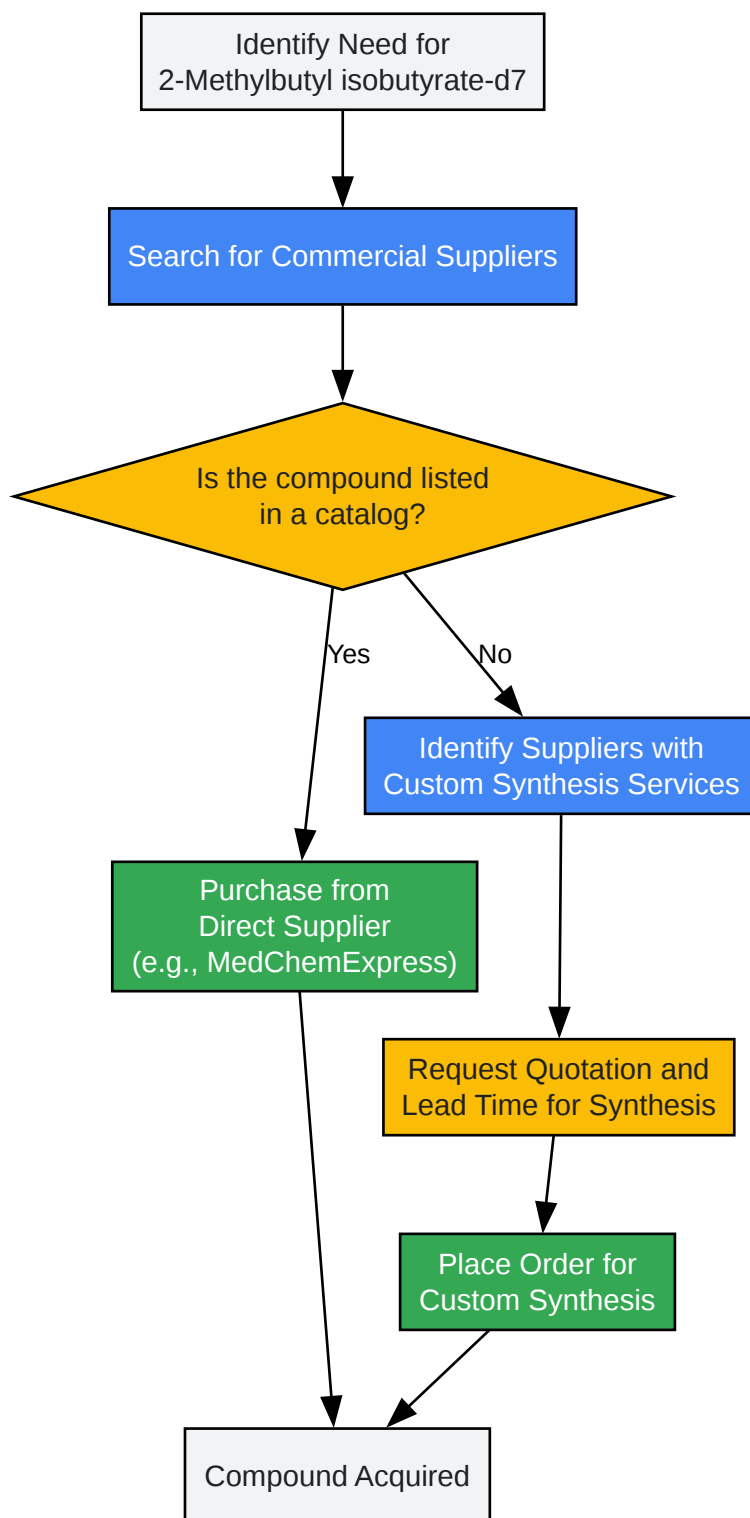
The following table summarizes the key technical specifications for the non-deuterated form of 2-Methylbutyl isobutyrate, which serves as a reference for the deuterated analogue.

Property	Value	Source
CAS Number	2445-69-4	[2][3][7][8][9][10]
Molecular Formula	C9H18O2	[2][3][8][9]
Molecular Weight	158.24 g/mol	[2][3][8][9]
Purity	>98.0% (GC)	
Appearance	Colorless to Light yellow clear liquid	[2]
IUPAC Name	2-methylbutyl 2-methylpropanoate	[2][8]
Synonyms	Isobutyric Acid 2-Methylbutyl Ester, 2-Methylbutyl 2-Methylpropanoate, 2-Methylpropionic Acid 2-Methylbutyl Ester	[2]

Supplier Identification Workflow

The process of acquiring **2-Methylbutyl isobutyrate-d7** typically follows a logical workflow, as illustrated in the diagram below. The primary route is to identify a direct supplier. If the

compound is not available as a stock item, the next step is to engage a company that provides custom synthesis services.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bocsci.com [bocsci.com]
- 3. 2-methyl butyl isobutyrate, 2445-69-4 [thegoodscentcompany.com]
- 4. resolvemass.ca [resolvemass.ca]
- 5. armar-europa.de [armar-europa.de]
- 6. aromaLAB Shop - 2-Methylbutyl isobutyrate [shop.aromalab.de]
- 7. 2-methyl butyl isobutyrate | CAS No- 2445-69-4 | Simson Pharma Limited [simsonpharma.com]
- 8. 2-Methylbutyl isobutyrate | C₉H₁₈O₂ | CID 97883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Propanoic acid, 2-methyl-, 2-methylbutyl ester [webbook.nist.gov]
- 10. 2-Methylbutyl isobutyrate, CAS No. 2445-69-4 - iChemical [ichemical.com]
- To cite this document: BenchChem. [Commercial Sourcing and Technical Data for 2-Methylbutyl isobutyrate-d₇]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12381960#commercial-suppliers-of-2-methylbutyl-isobutyrate-d7]

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